

Reactivity of Davis Reagent with Nucleophiles: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-Phenyl-2-(phenylsulfonyl)-1,2-oxaziridine

CAS No.: 63160-13-4

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Introduction

N-sulfonyloxaziridines, particularly 2-(phenylsulfonyl)-3-phenyloxaziridine, commonly known as the Davis reagent, have emerged as powerful and versatile oxidizing agents in modern organic synthesis.^{[1][2]} Their stability, ease of handling, and high reactivity towards a wide range of nucleophiles make them indispensable tools for the stereoselective introduction of oxygen and other functionalities. This technical guide provides a comprehensive overview of the reactivity of the Davis reagent with various nucleophiles, focusing on quantitative data, detailed experimental protocols, and mechanistic insights to aid researchers in the effective application of this reagent in their synthetic endeavors.

Core Reactivity and Mechanism

The reactivity of the Davis reagent is centered around the electrophilic oxygen atom of the strained three-membered oxaziridine ring. The electron-withdrawing N-sulfonyl group enhances the electrophilicity of this oxygen, making it susceptible to attack by a wide array of

nucleophiles.[3] The general reaction proceeds via a bimolecular nucleophilic substitution (SN2) mechanism, where the nucleophile attacks the oxygen atom, leading to the transfer of the oxygen and the formation of a sulfinimine byproduct.[2]

Reactivity with Various Nucleophiles

The Davis reagent exhibits broad reactivity with a diverse range of nucleophilic substrates. The following sections detail its reactions with key classes of nucleophiles, supported by quantitative data and experimental protocols.

Enolates (Carbon Nucleophiles)

The α -hydroxylation of carbonyl compounds is one of the most prominent applications of the Davis reagent.[2] In the presence of a suitable base, ketones, esters, and amides form enolates, which then act as carbon nucleophiles, attacking the electrophilic oxygen of the Davis reagent to yield α -hydroxy carbonyl compounds.[1][2]

General Reaction Scheme:

Carbonyl Compound	Base	Solvent	Temperature (°C)	Yield (%)	Diastereomeric Ratio (dr) / Enantiomeric Excess (ee)	Reference
2-Methyl-1-tetralone	NaHMDS	THF	-78	85	90% de	[4]
Propiophenone	LDA	THF	-78	92	-	[5]
Ethyl 2-methylpropionate	LDA	THF	-78	88	-	[5]
N,N-Dimethylpropanamide	LDA	THF	-78	75	-	[1]
2-Ethyl-5,8-dimethoxy-1-tetralone	LiHMDS	THF	-78	-	93-94% ee	[6]

This protocol is a representative procedure for the asymmetric α -hydroxylation of a ketone using a chiral Davis reagent, such as (+)-[(8,8-dimethoxycamphoryl)sulfonyl]oxaziridine.

Materials:

- Ketone (1.0 mmol)
- Anhydrous Tetrahydrofuran (THF) (10 mL)
- Lithium Hexamethyldisilazide (LiHMDS) (1.1 mmol, 1.0 M solution in THF)

- (+)-[(8,8-dimethoxycamphoryl)sulfonyl]oxaziridine (1.2 mmol)
- Saturated aqueous ammonium chloride (NH₄Cl) solution
- Diethyl ether
- Brine
- Anhydrous magnesium sulfate (MgSO₄)

Procedure:

- In a flame-dried, two-neck round-bottom flask equipped with a magnetic stir bar and under an argon atmosphere, dissolve the ketone (1.0 mmol) in anhydrous THF (5 mL).
- Cool the solution to -78 °C in a dry ice/acetone bath.
- Slowly add the LiHMDS solution (1.1 mmol) dropwise to the ketone solution. Stir the mixture at -78 °C for 1 hour to ensure complete enolate formation.
- In a separate flame-dried flask, dissolve the chiral Davis reagent (1.2 mmol) in anhydrous THF (5 mL).
- Add the solution of the Davis reagent to the enolate solution at -78 °C via cannula.
- Stir the reaction mixture at -78 °C and monitor the progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by adding saturated aqueous NH₄Cl solution (10 mL).
- Allow the mixture to warm to room temperature.
- Extract the aqueous layer with diethyl ether (3 x 20 mL).
- Combine the organic extracts, wash with brine (20 mL), and dry over anhydrous MgSO₄.
- Filter the solution and concentrate the solvent in vacuo.

- Purify the crude product by silica gel column chromatography to obtain the desired α -hydroxy ketone.
- Determine the enantiomeric excess by chiral HPLC analysis.

Thiolates and Sulfides (Sulfur Nucleophiles)

The Davis reagent is highly effective for the oxidation of sulfur-containing compounds. It selectively oxidizes sulfides to sulfoxides without over-oxidation to sulfones.^[7] Thiolates are readily oxidized to sulfinates, which can be subsequently alkylated to afford sulfones in high yields.^[8]

General Reaction Schemes:

- Sulfide Oxidation: $R-S-R' + \text{Davis Reagent} \rightarrow R-S(=O)-R'$
- Thiolate Oxidation: $R-S^- + 2 \text{ Davis Reagent} \rightarrow R-SO_2^- \xrightarrow{(R'-X)} R-SO_2-R'$

Thiol	Alkylating Agent	Yield (%)	Reference
Thiophenol	Ethyl iodide	85	^[8]
4-Methylthiophenol	Methyl iodide	91	^[8]
4-Chlorothiophenol	Benzyl bromide	88	^[8]
2-Naphthalenethiol	Allyl bromide	82	^[8]
4-(Ethylthio)thiophenol	Ethyl iodide	71	^[8]

This procedure describes the two-step, one-pot synthesis of a sulfone from a thiol via oxidation with the Davis reagent followed by alkylation.

Materials:

- Thiol (1.0 mmol)
- Anhydrous Tetrahydrofuran (THF) (10 mL)
- n-Butyllithium (1.1 mmol, 2.5 M solution in hexanes)

- Davis Reagent (2.2 mmol)
- Alkylating agent (e.g., alkyl halide) (1.2 mmol)
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Ethyl acetate
- Brine
- Anhydrous sodium sulfate (Na_2SO_4)

Procedure:

- In a flame-dried round-bottom flask under an argon atmosphere, dissolve the thiol (1.0 mmol) in anhydrous THF (5 mL).
- Cool the solution to 0 °C in an ice bath.
- Slowly add n-butyllithium (1.1 mmol) dropwise to form the thiolate.
- Stir the mixture at 0 °C for 30 minutes.
- In a separate flask, dissolve the Davis reagent (2.2 mmol) in anhydrous THF (5 mL).
- Add the Davis reagent solution to the thiolate solution at 0 °C.
- Allow the reaction to warm to room temperature and stir for 2-4 hours, monitoring by TLC.
- Add the alkylating agent (1.2 mmol) to the reaction mixture and stir at room temperature overnight.
- Quench the reaction with saturated aqueous NaHCO_3 solution (15 mL).
- Extract the aqueous layer with ethyl acetate (3 x 25 mL).
- Combine the organic extracts, wash with brine (20 mL), and dry over anhydrous Na_2SO_4 .
- Filter and concentrate the solvent under reduced pressure.

- Purify the residue by column chromatography on silica gel to yield the sulfone.

Selenides (Selenium Nucleophiles)

Similar to sulfides, selenides are oxidized by the Davis reagent to the corresponding selenoxides.[2] Chiral Davis reagents have been employed for the asymmetric oxidation of prochiral selenides, affording optically active selenoxides.[9]

Selenide	Chiral Davis Reagent	Solvent	Temperature (°C)	ee (%)	Reference
Methyl phenyl selenide	(+)-[(Camphorylsulfonyl)]oxaziridine	CCl ₄	20	9	[9]
Methyl phenyl selenide	N-(Phenylsulfonyl)(3,3-dichlorocamphoryl)oxaziridine	CCl ₄	20	>90	[9]
Ethyl phenyl selenide	N-(Phenylsulfonyl)(3,3-dichlorocamphoryl)oxaziridine	CCl ₄	20	>90	[9]

Amines and Amides (Nitrogen Nucleophiles)

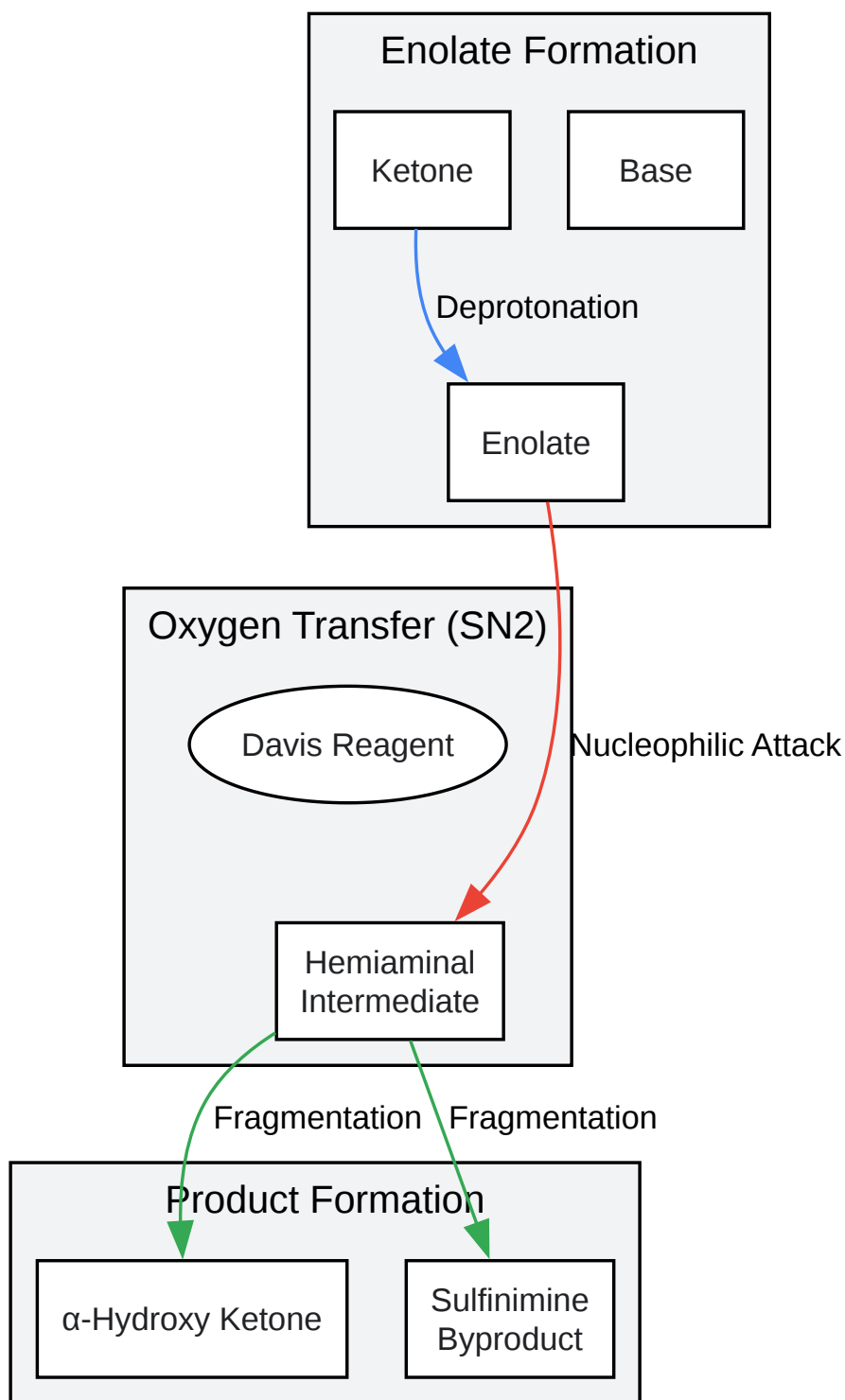
The Davis reagent can oxidize amines to hydroxylamines and amine oxides.[2] Secondary amines are typically oxidized to hydroxylamines.[10]

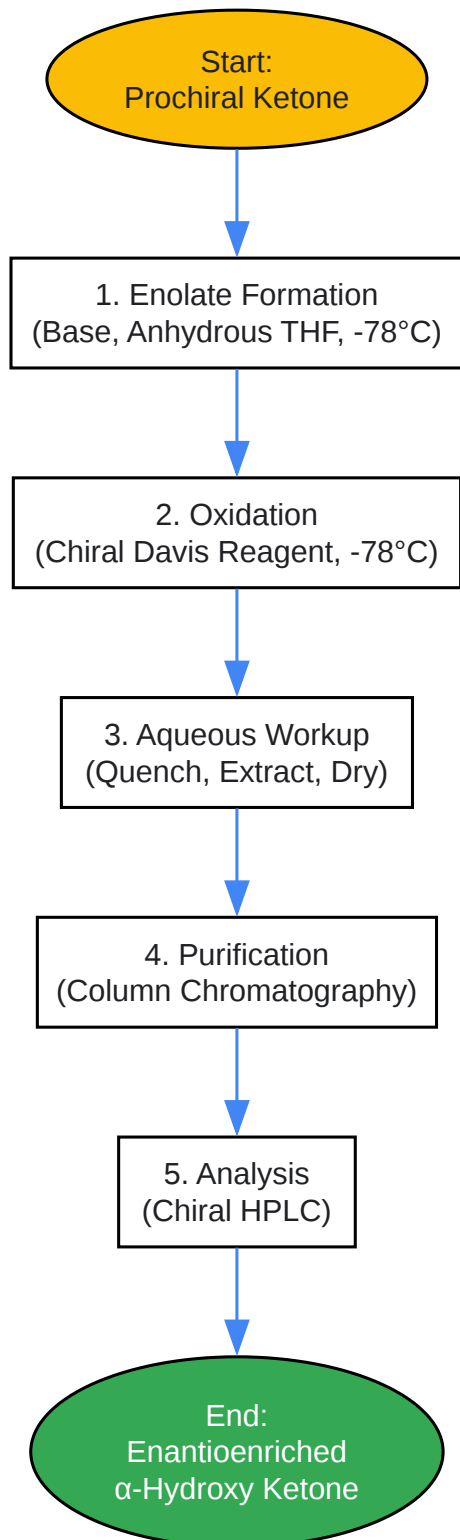
Alkenes (π -Nucleophiles)

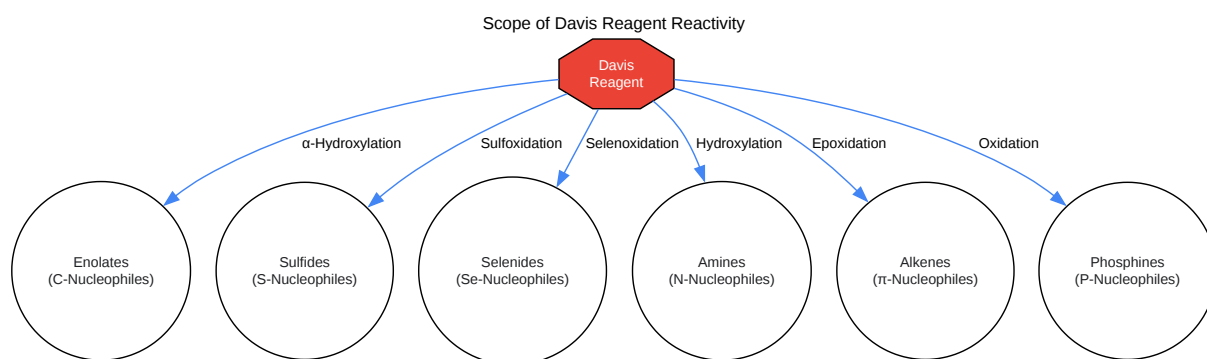
Alkenes can be epoxidized by the Davis reagent, although this reaction often requires elevated temperatures.[10] The reaction proceeds with syn-stereoselectivity.

Visualizations

Reaction Pathway for α -Hydroxylation of a Ketone

Mechanism of Ketone α -Hydroxylation

Workflow for Asymmetric α -Hydroxylation



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- To cite this document: BenchChem. [Reactivity of Davis Reagent with Nucleophiles: An In-depth Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b130278/docs#reactivity-of-davis-reagent-with-nucleophiles-an-in-depth-technical-guide\]](https://www.benchchem.com/product/b130278/docs#reactivity-of-davis-reagent-with-nucleophiles-an-in-depth-technical-guide)

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